

An In-depth Technical Guide to Triethylhexylammonium Bromide: Chemical Properties

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Compound of Interest

Compound Name: *Triethylhexylammonium bromide*

Cat. No.: *B078111*

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Information regarding the chemical properties and experimental protocols for **Triethylhexylammonium Bromide** is not readily available in publicly accessible scientific literature and chemical databases. The following guide is constructed based on the general properties of analogous quaternary ammonium compounds, such as Hexyltrimethylammonium Bromide and Cetyltrimethylammonium Bromide (CTAB). The data presented should be considered illustrative and requires experimental verification for **Triethylhexylammonium Bromide** specifically.

Introduction

Triethylhexylammonium bromide is a quaternary ammonium salt. These compounds are characterized by a central nitrogen atom bonded to four organic groups and a counter-ion, in this case, bromide. The structure, featuring a positively charged nitrogen center and a combination of ethyl and hexyl chains, suggests that it would exhibit properties as a cationic surfactant. Such surfactants have a wide range of applications in research and industry, including as phase transfer catalysts, detergents, emulsifiers, and antimicrobial agents. In the context of drug development, quaternary ammonium compounds are explored for their potential as absorption enhancers and as active pharmaceutical ingredients with antimicrobial properties.

Core Chemical and Physical Properties

The specific quantitative data for **Triethylhexylammonium Bromide** is not available. The following table presents typical properties for a related compound, Hexyltrimethylammonium Bromide, to provide an illustrative example.

Property	Value (for Hexyltrimethylammonium Bromide)	Citation
Molecular Formula	C ₉ H ₂₂ BrN	[1][2][3][4][5]
Molecular Weight	224.18 g/mol	[2][3][4]
Appearance	White to light yellow solid/crystalline powder	[1][2][3][6][7]
Melting Point	177-187 °C	[1][2][5][6]
Solubility	Soluble in water and DMSO.[3][8]	[3][8]
Hygroscopicity	Hygroscopic	[5][9]

Spectroscopic Data

Detailed spectroscopic data (NMR, IR, Mass Spectrometry) for **Triethylhexylammonium Bromide** is not published. For structural elucidation of a novel or uncharacterized quaternary ammonium salt, the following analytical techniques would be essential.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: Would be used to identify the protons on the ethyl and hexyl chains, and their proximity to the positively charged nitrogen.
- ¹³C NMR: Would be used to identify the carbon atoms in the ethyl and hexyl groups.

Infrared (IR) Spectroscopy

An IR spectrum would show characteristic peaks for C-H stretching and bending vibrations of the alkyl chains.

Mass Spectrometry (MS)

Mass spectrometry would be used to determine the mass-to-charge ratio of the triethylhexylammonium cation, confirming its molecular weight.

Chemical Reactivity and Stability

Based on general knowledge of quaternary ammonium salts:

- **Stability:** Generally stable under normal conditions.^[10] They are typically stable in acidic solutions.^[11]
- **Incompatibilities:** Incompatible with strong oxidizing agents and strong bases.^{[10][12][13]}
- **Hazardous Decomposition Products:** Upon combustion, may produce carbon oxides, nitrogen oxides (NO_x), and hydrogen bromide gas.^{[12][14]}

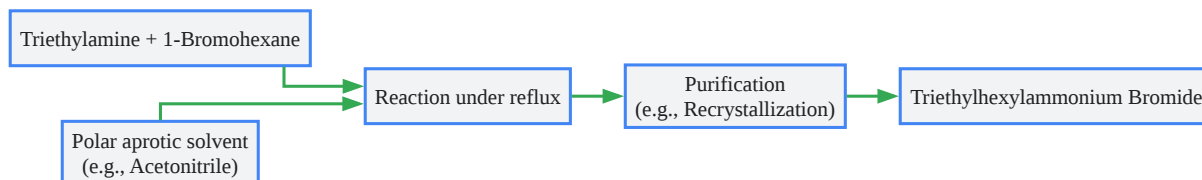
Experimental Protocols

Specific experimental protocols for the synthesis or application of **Triethylhexylammonium Bromide** are not documented. Below are generalized protocols for the synthesis and a common application of similar quaternary ammonium compounds.

Generalized Synthesis of a Quaternary Ammonium Salt

The synthesis of a quaternary ammonium salt like **Triethylhexylammonium Bromide** would typically involve the quaternization of a tertiary amine with an alkyl halide.

Logical Workflow for Synthesis:



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General synthesis workflow.

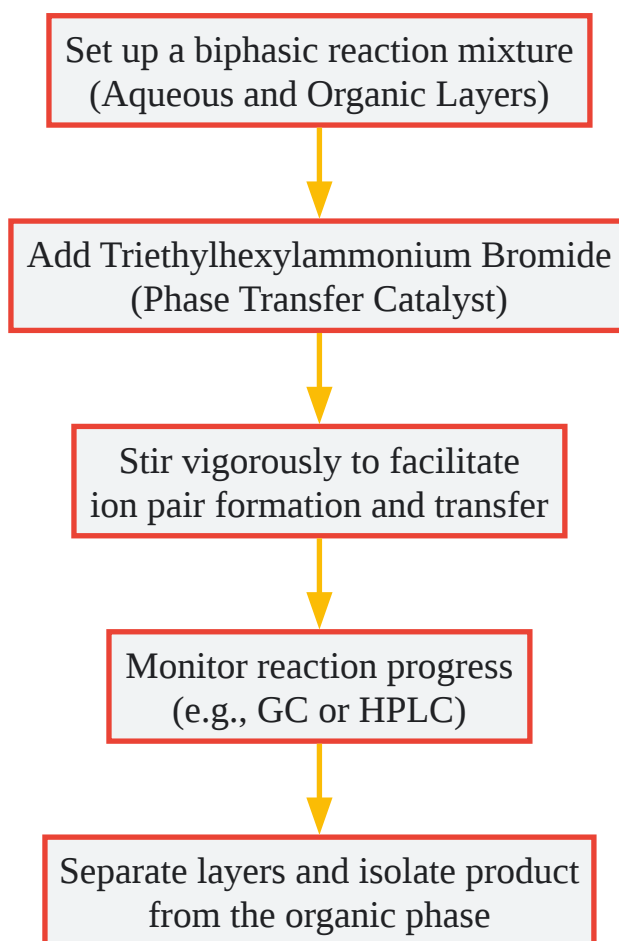
Methodology:

- Triethylamine and 1-bromohexane would be dissolved in a suitable polar aprotic solvent, such as acetonitrile.
- The reaction mixture would be heated under reflux for a specified period.
- The progress of the reaction would be monitored using a technique like Thin Layer Chromatography (TLC).
- Upon completion, the solvent would be removed under reduced pressure.
- The crude product would be purified, typically by recrystallization from a suitable solvent system (e.g., an alcohol/ether mixture), to yield the final product.

Application as a Phase Transfer Catalyst

Quaternary ammonium salts are effective phase transfer catalysts, facilitating reactions between reactants in immiscible phases (e.g., aqueous and organic).^{[7][15]}

Experimental Workflow for Phase Transfer Catalysis:



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Phase transfer catalysis workflow.

Methodology:

- An aqueous solution of an inorganic reagent (e.g., sodium cyanide) is prepared.
- An organic solvent (e.g., dichloromethane) containing the organic substrate (e.g., an alkyl chloride) is added to create a biphasic system.
- A catalytic amount of **Triethylhexylammonium Bromide** is added to the mixture.
- The mixture is stirred vigorously at a controlled temperature. The quaternary ammonium salt transports the aqueous reactant into the organic phase to react with the organic substrate.

- After the reaction is complete, the organic layer is separated, washed, dried, and the solvent is evaporated to yield the product.

Applications in Drug Development

While no specific applications for **Triethylhexylammonium Bromide** are documented, related compounds are used in several areas of pharmaceutical development:

- Antimicrobial Agents: Quaternary ammonium compounds exhibit broad-spectrum antimicrobial activity.[\[16\]](#)[\[17\]](#)
- Surfactants and Emulsifiers: They are used in pharmaceutical formulations to solubilize poorly water-soluble drugs and to stabilize emulsions.[\[2\]](#)[\[7\]](#)
- DNA Extraction: Cationic surfactants like CTAB are used in buffers for the extraction of DNA from biological samples.[\[17\]](#)

Safety and Toxicology

The toxicological properties of **Triethylhexylammonium Bromide** have not been thoroughly investigated. However, related quaternary ammonium compounds are known to cause skin and eye irritation.[\[4\]](#)[\[18\]](#) Harmful if swallowed and may cause respiratory irritation.[\[9\]](#)[\[10\]](#)[\[14\]](#)

Conclusion

Triethylhexylammonium Bromide, as a quaternary ammonium salt, is expected to possess properties that make it a useful cationic surfactant. While specific experimental data is lacking, this guide provides a framework for its potential chemical properties, synthesis, and applications based on well-studied analogous compounds. Further research is necessary to fully characterize this specific molecule and its potential in scientific and drug development applications.

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